

# Disperse Blue 35 as a model compound in dye chemistry

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Compound of Interest

Compound Name: C.I. Disperse Blue 35

Cat. No.: B083241

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## Disperse Blue 35: A Technical Guide for Researchers

An In-depth Review of a Model Anthraquinone Dye for Advanced Chemical and Pharmaceutical Research

Disperse Blue 35, a member of the anthraquinone dye class, serves as a crucial model compound in the field of dye chemistry. Its intricate composition, primarily a mixture of N-methylated derivatives of 1,8-diamino-4,5-dihydroxyanthraquinone, presents both a challenge and an opportunity for researchers. This technical guide provides a comprehensive overview of Disperse Blue 35, detailing its physicochemical properties, synthesis, analytical characterization, and applications, with a focus on its utility as a model for studying dye-fiber interactions and related chemical processes.

## **Core Physicochemical and Fastness Properties**

Disperse Blue 35 is characterized by its deep blue hue and its application in dyeing hydrophobic fibers, particularly polyester. Its properties are a direct result of its anthraquinone structure and the degree of methylation of its amino groups.

### **Physicochemical Data**



Property	Value	
Chemical Formula	$C_{20}H_{14}N_2O_5$ (for the non-methylated parent compound)	
Molecular Weight	362.34 g/mol (for the non-methylated parent compound)	
Boiling Point	758.9 ± 60.0 °C at 760 mmHg[1]	
Density	1.6 ± 0.1 g/cm <sup>3</sup> [1]	
Flash Point	412.8 ± 32.9 °C[1]	
Appearance	Dark blue powder	

## **Fastness Properties on Polyester**

The performance of a dye is critically assessed by its fastness properties, which indicate its resistance to various environmental factors.

Fastness Property	ISO Standard	Rating (Scale 1-5, unless specified)
Light Fastness	ISO 105-B02	6 (on Blue Wool Scale 1-8)[2]
Washing Fastness (Change)	ISO 105-C06	4-5[2]
Washing Fastness (Staining)	ISO 105-C06	3-4[2]
Perspiration Fastness (Change)	ISO 105-E04	5[2]
Perspiration Fastness (Staining)	ISO 105-E04	4-5[2]
Ironing Fastness (Change)	ISO 105-X11	4-5
Sublimation Fastness	ISO 105-P01	Moderate to Good (Specific rating varies with temperature)



## **Synthesis and Chemical Structure**

The synthesis of Disperse Blue 35 is a multi-step process, with the core reaction being the methylation of 1,8-diamino-4,5-dihydroxyanthraquinone. The reaction conditions, such as temperature, pH, and reaction time, are meticulously controlled to achieve the desired ratio of non-methylated, mono-methylated, and di-methylated products, which in turn determines the final shade and properties of the dye.[2] Higher temperatures, for instance, tend to favor a greater degree of dimethylation.[2]

Core structures of Disperse Blue 35 components.

## **Experimental Protocols**

Disperse Blue 35's utility as a model compound is evident in the extensive research into its synthesis and application. The following protocols are generalized from common laboratory practices for anthraquinone dyes.

## Synthesis of 1,8-diamino-4,5-dihydroxyanthraquinone (Precursor)

A common route to the parent anthraquinone structure involves the reduction of the corresponding dinitro compound.

#### Materials:

- 1,8-dinitro-4,5-dihydroxyanthraquinone
- Sodium sulfide or other suitable reducing agent
- Aqueous solvent (e.g., water or ethanol/water mixture)
- Acid for neutralization (e.g., hydrochloric acid)

#### Procedure:

• Suspend 1,8-dinitro-4,5-dihydroxyanthraquinone in an aqueous solvent.



- Gradually add a solution of sodium sulfide while heating the mixture. The reaction is typically carried out at an elevated temperature (e.g., 80-100°C) for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture and neutralize it with an acid to precipitate the product.
- Filter the precipitate, wash it thoroughly with water to remove any inorganic salts, and dry it.
- The crude product can be further purified by recrystallization from a suitable solvent like nitrobenzene.

## High-Temperature Dyeing of Polyester with Disperse Blue 35

This method is standard for achieving good dye penetration and fastness on polyester fibers.

#### Materials:

- Polyester fabric
- Disperse Blue 35
- Dispersing agent
- Wetting agent
- Acetic acid (to adjust pH)
- High-temperature, high-pressure dyeing apparatus

#### Procedure:

- Prepare a dye bath by first making a paste of the required amount of Disperse Blue 35 with a dispersing agent and a small amount of water.[1]
- Add this paste to the main dye bath, which contains water and a wetting agent.



- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[3]
- Introduce the polyester fabric into the dye bath at a temperature of approximately 60°C.[1]
- Gradually raise the temperature of the dye bath to 130°C over a period of 30-45 minutes.
- Maintain the dyeing at 130°C for 60 minutes to allow for dye diffusion and fixation within the polyester fibers.[1]
- After dyeing, cool the bath to about 70°C before draining.
- Rinse the dyed fabric thoroughly with hot and then cold water.
- Perform a reduction clearing process to remove any unfixed dye from the fiber surface. This
  is typically done by treating the fabric in a bath containing sodium hydrosulfite and sodium
  hydroxide at 70-80°C for 15-20 minutes.
- Finally, rinse the fabric again and dry.

High-temperature polyester dyeing workflow.

## **Analytical Characterization**

The complex nature of commercial Disperse Blue 35 necessitates sophisticated analytical techniques for its characterization and quality control.

### **Chromatographic and Spectroscopic Analysis**

- High-Performance Liquid Chromatography (HPLC): HPLC is the primary technique for separating the different methylated components of Disperse Blue 35, as well as any impurities. Reverse-phase columns are typically employed for this purpose.
- UV-Visible Spectroscopy: The anthraquinone core of Disperse Blue 35 results in strong absorption in the visible region of the electromagnetic spectrum, typically with a maximum absorption (λmax) around 580-600 nm. This technique is used for the quantification of the dye.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the key functional groups present in the dye molecule. Characteristic peaks for the anthraquinone structure



include C=O stretching vibrations (around 1630-1670 cm<sup>-1</sup>), aromatic C=C stretching, and N-H and O-H stretching vibrations from the amino and hydroxyl groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR are powerful tools for
the structural elucidation of the individual components of Disperse Blue 35. The chemical
shifts of the aromatic protons and carbons, as well as the methyl protons and carbons of the
N-methyl groups, provide detailed information about the molecule's structure and the
positions of methylation.

Analytical workflow for Disperse Blue 35.

## **Applications in Research and Development**

Beyond its industrial use in textile dyeing, Disperse Blue 35 serves as an invaluable model compound for a variety of research applications:

- Dye Chemistry and Reaction Mechanisms: Its structure allows for the study of various chemical reactions, such as oxidation, reduction, and further substitution, to understand how these modifications affect the dye's properties.
- Dye-Fiber Interactions: The mechanism of how Disperse Blue 35 interacts with synthetic
  fibers is a key area of study. The dye molecules, having low water solubility, are applied in a
  dispersed form and penetrate the fiber structure. The phenolic and amino groups are thought
  to facilitate hydrogen bonding and van der Waals interactions with the polymer chains of the
  fibers, leading to strong adsorption and uniform coloration.
- Analytical Method Development: The multi-component nature of technical-grade Disperse
  Blue 35 presents analytical challenges, making it an excellent model for developing and
  validating new separation and characterization techniques.

### Conclusion

Disperse Blue 35 remains a significant compound in dye chemistry, not only for its commercial importance but also for its role as a model system in research. Its complex composition and well-defined chemical properties provide a rich platform for investigating fundamental principles of dyeing, developing new analytical methodologies, and exploring the synthesis of novel dye



structures. This technical guide serves as a foundational resource for researchers and professionals seeking to understand and utilize Disperse Blue 35 in their scientific endeavors.

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